

Essential Safety and Operational Guide for Handling DBCO-PEG12-acid

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Compound of Interest

Compound Name: DBCO-PEG12-acid

Cat. No.: B8104232

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This guide provides immediate safety, handling, and disposal protocols for **DBCO-PEG12-acid**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is crucial for ensuring laboratory safety and maintaining the integrity of your experiments.

Chemical Properties and Storage

DBCO-PEG12-acid is a heterobifunctional linker containing a dibenzocyclooctyne (DBCO) group for copper-free click chemistry and a carboxylic acid for amide bond formation.^{[1][2][3]} The polyethylene glycol (PEG) spacer enhances its solubility in aqueous media.^{[1][4]}

Property	Value	Source
Molecular Formula	C ₄₆ H ₆₈ N ₂ O ₁₆	
Molecular Weight	905.1 g/mol	
Purity	≥95%	
Solubility	DMSO, DMF, DCM	
Storage Temperature	-20°C	

Storage and Handling Precautions:

- Store at -20°C in a tightly sealed container, protected from moisture and light.

- Equilibrate the vial to room temperature before opening to prevent moisture condensation.
- Use anhydrous solvents for reconstitution.
- **DBCO-PEG12-acid** is moisture-sensitive; avoid prolonged exposure to moisture.

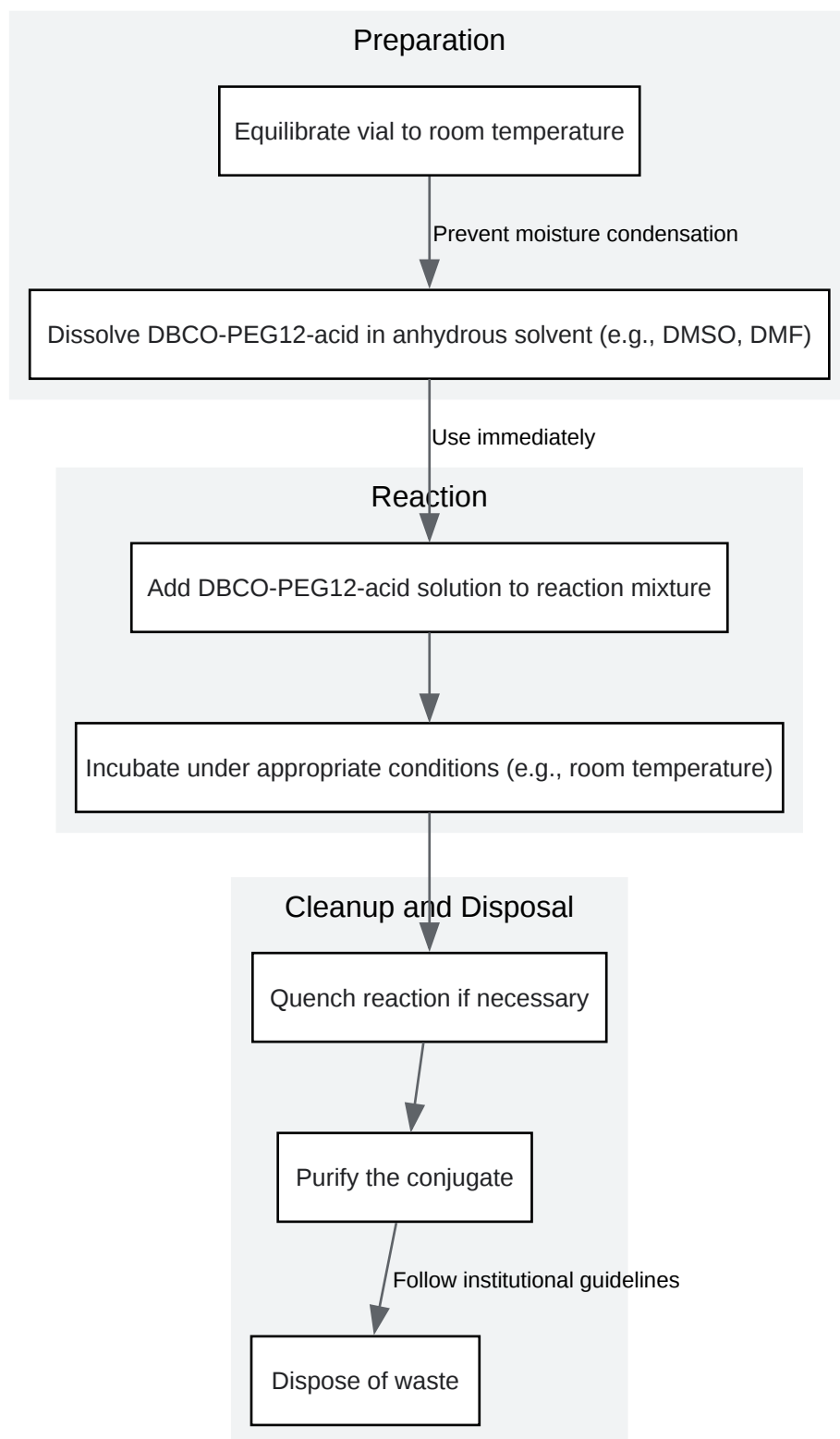
Personal Protective Equipment (PPE)

When handling **DBCO-PEG12-acid**, especially in its powdered form, appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile or Neoprene Gloves	Provides protection against chemical splashes. Two pairs of chemotherapy-grade gloves are recommended when handling hazardous drug compounds.
Eye Protection	Safety Goggles or a Face Shield	Protects eyes from splashes and airborne particles. A face shield should be worn over safety glasses if there is a significant splash hazard.
Body Protection	Laboratory Coat	A disposable, back-closing gown made of a material resistant to chemical permeation is recommended.
Respiratory Protection	Fume Hood or Respirator	Handle the solid compound in a chemical fume hood to avoid inhalation of dust. If a fume hood is not available, a respirator may be required.

Experimental Workflow: Handling and Reaction

The following diagram outlines the general workflow for handling **DBCO-PEG12-acid**, from preparation to reaction quenching.



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References

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